

# Salicyloyl Chloride: A Key Precursor in Pharmaceutical Synthesis

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## Compound of Interest

Compound Name: Salicyloyl chloride

Cat. No.: B073872

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Application Notes and Protocols for Researchers and Drug Development Professionals

**Salicyloyl chloride**, a reactive acyl chloride derived from salicylic acid, serves as a crucial building block in the synthesis of a variety of pharmaceutical compounds. Its ability to readily undergo nucleophilic acyl substitution reactions, particularly with amines, makes it an invaluable precursor for the creation of salicylamide and salicylanilide derivatives, many of which exhibit significant therapeutic properties. This document provides detailed application notes and experimental protocols for the use of **salicyloyl chloride** in the synthesis of key pharmaceutical agents, including the iron chelator Deferasirox and the anthelmintic drug Niclosamide.

## Core Applications in Pharmaceutical Synthesis

**Salicyloyl chloride** is a versatile reagent primarily employed in the formation of amide bonds. This reactivity is central to the synthesis of a range of active pharmaceutical ingredients (APIs).

- **Synthesis of Salicylamides:** The reaction of **salicyloyl chloride** with ammonia or primary/secondary amines is a fundamental method for producing salicylamides. These compounds are known for their analgesic, anti-inflammatory, and antipyretic properties.
- **Synthesis of Salicylanilides:** Acylation of anilines with **salicyloyl chloride** yields salicylanilides, a class of compounds with diverse biological activities, including anthelmintic, antifungal, and anticancer effects.

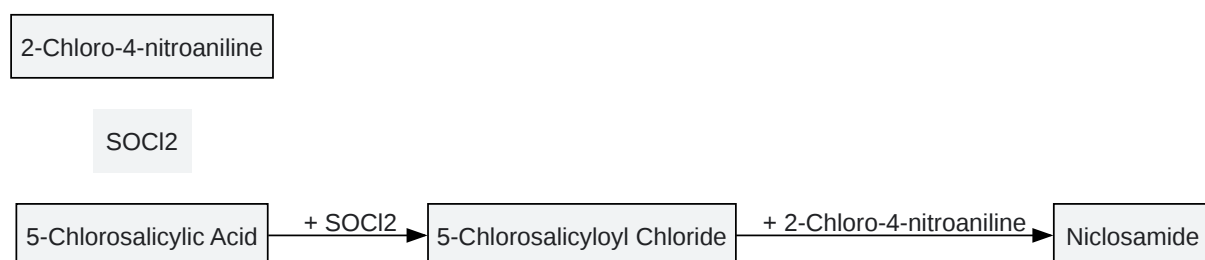
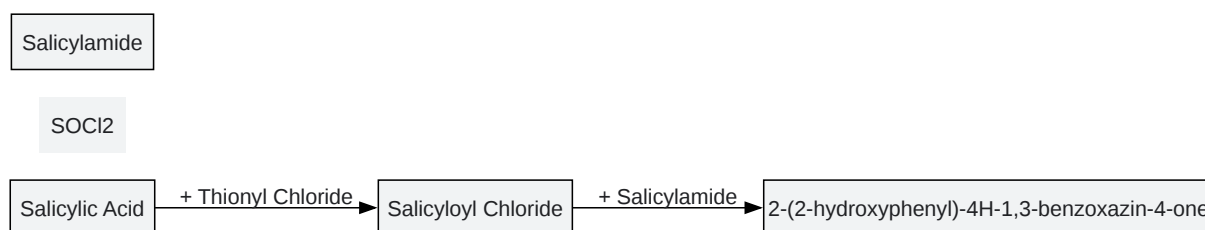
- Precursor for Heterocyclic Compounds: **Salicyloyl chloride** is a key starting material for the synthesis of more complex heterocyclic structures that form the core of various drugs.

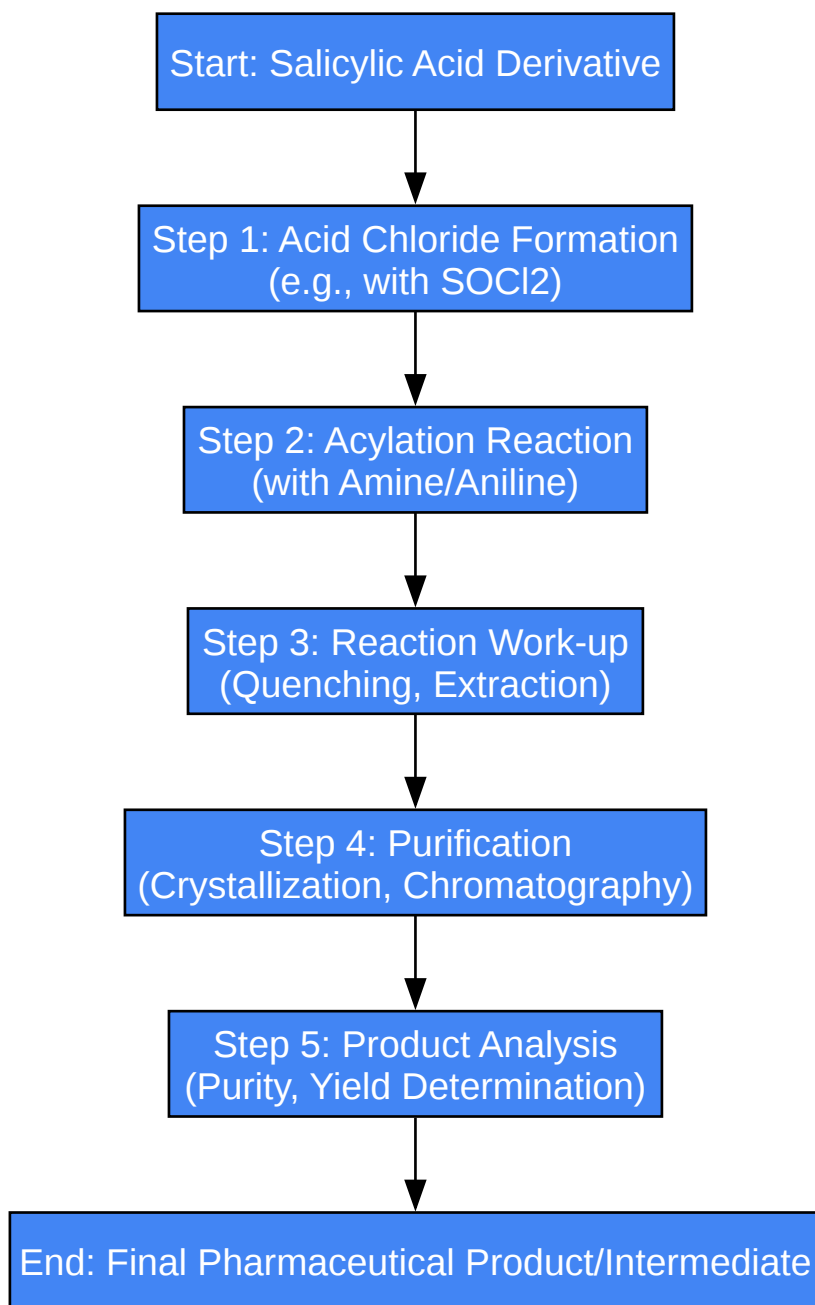
## Featured Pharmaceutical Syntheses

### Deferasirox Intermediate Synthesis

Deferasirox is an orally active iron chelator used to treat chronic iron overload. A key step in its synthesis involves the formation of 2-(2-hydroxyphenyl)-4H-1,3-benzoxazin-4-one, an intermediate prepared from **salicyloyl chloride** and salicylamide.<sup>[1]</sup>

Reaction Scheme:





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## References

- 1. Synthesis routes of Salicyloyl chloride [benchchem.com]
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